

Technical Guide to the Safety of 2,2-Difluoropropylamine Hydrochloride

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Compound of Interest

Compound Name: 2,2-Difluoropropylamine
hydrochloride

Cat. No.: B1349931

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **2,2-Difluoropropylamine hydrochloride** (CAS No. 868241-48-9), a compound of interest in organic and pharmaceutical synthesis.^[1] This guide details hazard classifications, handling procedures, and the experimental basis for these recommendations, designed to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

2,2-Difluoropropylamine hydrochloride is a solid, white to off-white crystalline powder.^[2] It is a hydrochloride salt of 2,2-difluoropropylamine, which enhances its stability and solubility.^[3] The presence of the difluoropropylamine functional group gives it unique chemical reactivity, making it a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1]


Property	Value	Source
CAS Number	868241-48-9	[2][3][4][5][6][7][8]
Molecular Formula	C3H8ClF2N	[3][5][6][7]
Molecular Weight	131.55 g/mol	[2][3][5][6][9]
Physical Form	Crystalline powder	[2][3]
Color	White to off-white	[2][3]
Melting Point	235-239 °C	[2]
Storage Temperature	Under inert gas (nitrogen or Argon) at 2-8°C	[2]

Hazard Identification and Classification

2,2-Difluoropropylamine hydrochloride is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[9]

GHS Pictograms:

 alt text

Signal Word: Warning[2][9]

Toxicological Data

While specific quantitative toxicological data such as LD50 (median lethal dose) for **2,2-Difluoropropylamine hydrochloride** is not readily available in the public domain, the GHS classification provides an estimated range for its acute oral toxicity.

Endpoint	Route	Species	Value	Classification
LD50	Oral	Rat (assumed)	300 - 2000 mg/kg	Category 4: Harmful if swallowed

This estimation is based on the criteria for GHS Acute Toxicity Category 4.

Experimental Protocols for Safety Assessment

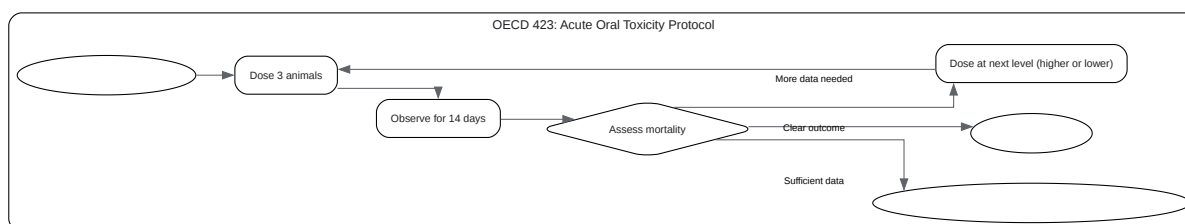
The safety data for chemical substances are determined through standardized experimental protocols, such as those published by the Organisation for Economic Co-operation and Development (OECD). The following are detailed methodologies for the key toxicological endpoints relevant to **2,2-Difluoropropylamine hydrochloride**.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance. It is a stepwise procedure using a limited number of animals.

- Principle: The test substance is administered orally to a group of animals at one of the defined dose levels. The outcome (mortality or evident toxicity) determines the next step: dosing at a higher or lower level, or cessation of testing.
- Test Animals: Typically, rats of a single sex (usually females as they are often slightly more sensitive) are used.^[10] Animals are young, healthy adults.
- Procedure:
 - Animals are fasted prior to dosing.

- The substance is administered in a single dose by gavage. An aqueous solution is preferred, but other vehicles can be used if necessary.
- A starting dose is selected based on available information.
- Initially, three animals are dosed.
- The animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Interpretation of Results: The classification is based on the number of animals that die at specific dose levels. For example, if two or three animals die at 300 mg/kg, the substance is classified as Category 4.



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Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

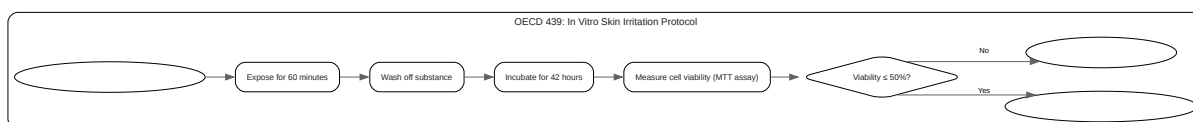
Skin Irritation (OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.^[11] Skin irritation is determined by the

extent of cell viability reduction.

- Test System: A commercially available RhE model.
- Procedure:
 - The test substance is applied to the surface of the RhE tissue.
 - After a specific exposure time (e.g., 60 minutes), the substance is washed off.
 - The tissue is incubated for a post-exposure period (e.g., 42 hours).
 - Cell viability is measured using a colorimetric assay (e.g., MTT assay).
- Interpretation of Results: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant (Category 2).[\[12\]](#)



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Caption: Workflow for OECD 439 In Vitro Skin Irritation Test.

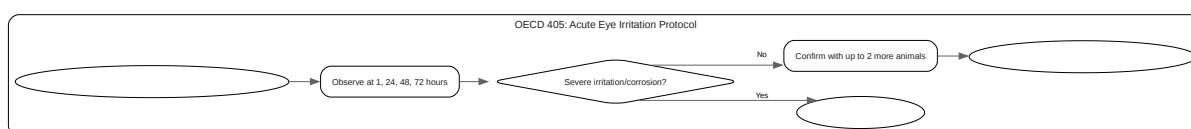
Eye Irritation (OECD Guideline 405: Acute Eye Irritation/Corrosion)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the other eye serving as a control.[\[4\]](#) The degree of irritation is scored at specific

intervals.

- Test Animals: Albino rabbits are the preferred species.^[13]
- Procedure:
 - A single animal is tested initially.
 - The substance is instilled into the conjunctival sac of one eye.
 - The eye is examined for signs of irritation (redness, swelling, opacity) at 1, 24, 48, and 72 hours after application.
 - If severe irritation or corrosion is observed, no further testing is performed. Otherwise, up to two additional animals may be used to confirm the results.
- Interpretation of Results: The severity and reversibility of the observed ocular lesions determine the classification.



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Caption: Workflow for OECD 405 Acute Eye Irritation Test.

Safe Handling and Storage

Adherence to strict safety protocols is necessary when handling **2,2-Difluoropropylamine hydrochloride**.^[1]

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials.[\[2\]](#)

First-Aid Measures

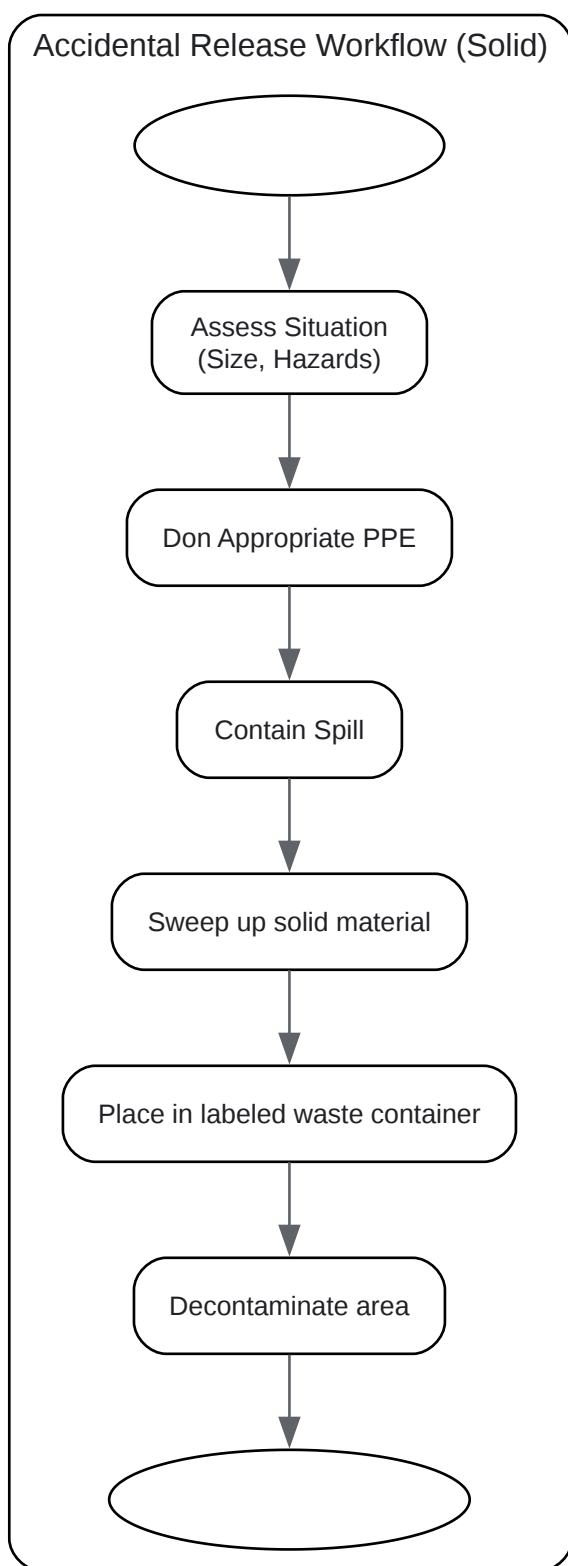
Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Not combustible. However, it may emit corrosive fumes under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment. Avoid breathing dust. Evacuate personnel to a safe area.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:**
 - Sweep up the spilled solid material, avoiding dust generation.
 - Place in a suitable, closed container for disposal.
 - Clean the spill area with soap and water.



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Caption: General workflow for a solid chemical spill.

Stability and Reactivity

- **Reactivity:** No specific reactivity hazards are known.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** No specific information available.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon oxides, nitrogen oxides, hydrogen chloride gas, and hydrogen fluoride.

Ecological Information

Specific ecotoxicological data for **2,2-Difluoropropylamine hydrochloride** is not readily available. However, as with any chemical, release into the environment should be avoided.

This technical guide is intended to provide a summary of the available safety information for **2,2-Difluoropropylamine hydrochloride**. It is essential to consult the full Safety Data Sheet (SDS) from the supplier before use and to conduct a thorough risk assessment for any specific laboratory procedures.

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